

# Cyflumetofen Residue Behavior and Risk Assessment in Apples

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Cyflumetofen

CAS No.: 400882-07-7

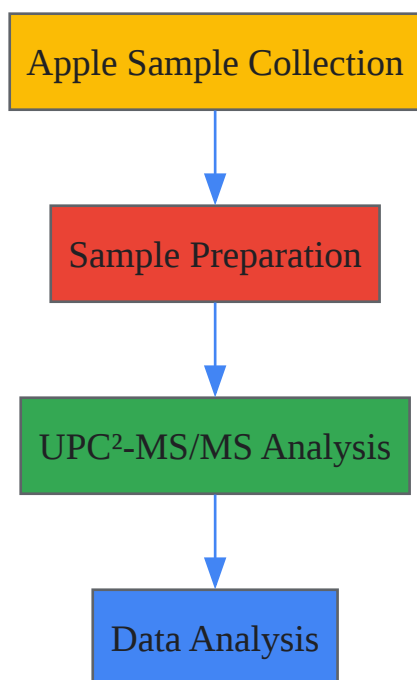
Cat. No.: S641626

[Get Quote](#)

A 2018 study provides key experimental data on the enantioselective degradation and distribution of **Cyflumetofen** in apples, which is central to its dietary risk assessment [1] [2].

## Experimental Protocol and Key Findings

The researchers developed a chiral separation method using **Ultra-performance Convergence Chromatography coupled with tandem Mass Spectrometry (UPC<sup>2</sup>-MS/MS)** [1] [2]. The core methodology is outlined below:



Click to download full resolution via product page

The following table summarizes the key quantitative findings from this study:

Assessment Parameter	Findings for Cyflumetofen in Apples
<b>Half-lives of Enantiomers</b>	(-)-form: 22.13 - 22.42 days (+)-form: 22.23 - 23.64 days [1]     <b>Uneven Distribution in Apple</b>
<b>Peel</b>	50% <b>Peduncle</b> : 22% <b>Pomace</b> : 16% [1] [2]     <b>Method Recovery Rate</b>
	78.3% to 119.9% [1]     <b>Relative Standard Deviation (RSD)</b>
	Lower than 14.0% [1]     <b>Long-term Dietary Risk Conclusion</b>
	Consumption of apples does not pose a health risk when used according to good agricultural practices [1] [2]

The study concluded that the degradation of the more toxic (-)-enantiomer was only slightly faster than the (+)-form, and the uneven distribution is a critical factor for risk assessment [1] [2].

## Regulatory Status and Broader Risk Assessments

Regulatory bodies have reviewed **Cyflumetofen** and established tolerance levels (Maximum Residue Levels, or MRLs) for various crops.

- **U.S. Environmental Protection Agency (EPA):** The EPA has established numerous tolerances for **Cyflumetofen** residues. In its assessments, the EPA concluded that there is a "reasonable certainty that no harm will result from aggregate exposure" to **Cyflumetofen**, including for infants and children [3] [4]. The toxicological profile notes that **Cyflumetofen** has low acute toxicity but is a skin sensitizer, with the adrenal gland identified as the primary target organ in animal studies [4].
- **European Food Safety Authority (EFSA):** EFSA has conducted MRL reviews for **Cyflumetofen** across the EU. While some data were missing, their assessment indicated that **the long-term intake of residues is unlikely to present a risk to consumer health** [5] [6].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Residue and Dietary Assessment of Chiral Risk in Cyflumetofen . Apple [sigmaaldrich.com]
2. Residue and Dietary Risk Assessment of Chiral ... [pmc.ncbi.nlm.nih.gov]
3. Cyflumetofen; Pesticide Tolerances [federalregister.gov]
4. Cyflumetofen; Pesticide Tolerances [federalregister.gov]
5. Review of the existing maximum residue levels for ... - EFSA [efsa.europa.eu]
6. Modification of the existing maximum residue levels for ... - EFSA [efsa.europa.eu]

To cite this document: Smolecule. [Cyflumetofen Residue Behavior and Risk Assessment in Apples]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b641626#cyflumetofen-dietary-risk-assessment-in-apples>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)